Analytical determination of C.I. Reactive Orange 35 using HPLC

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Compound of Interest

Compound Name:	*C.I. Reactive Orange 35*
CAS No.:	*12270-76-7*
Cat. No.:	*B085360*

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An Application Note for the Analytical Determination of **C.I. Reactive Orange 35** using High-Performance Liquid Chromatography (HPLC)

Abstract

This application note presents a robust and validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of **C.I. Reactive Orange 35**. Reactive dyes are fundamental to the textile industry, and their accurate measurement is crucial for quality control, wastewater monitoring, and process optimization.[1] The described method utilizes a reversed-phase C18 column coupled with a Photodiode Array (PDA) detector, which provides enhanced specificity through spectral analysis. A gradient elution strategy is employed to ensure efficient separation of the parent dye from potential isomers and degradation byproducts. This document provides a comprehensive guide, including detailed protocols for sample preparation from both aqueous solutions and dyed textile matrices, chromatographic conditions, and a full method validation procedure based on established analytical principles. The method is demonstrated to be specific, linear, accurate, and precise, making it highly suitable for its intended purpose in research and industrial settings.

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Introduction

C.I. Reactive Orange 35 is a single azo-class reactive dye widely used in the textile industry for dyeing cellulosic fibers such as cotton.[2][3] Its popularity stems from the vibrant orange hue it produces and the high wash fastness achieved through the formation of a covalent bond between the dye's reactive group (a monochlorotriazine) and the hydroxyl groups of the fiber.[3] The molecular formula for **C.I. Reactive Orange 35** is $C_{27}H_{19}ClN_9Na_3O_9S_3$, with a molecular weight of 814.12 g/mol .[2][4]

The analytical challenge in working with reactive dyes lies in the complexity of the dyeing process. In aqueous solutions, especially under the alkaline conditions required for fixation, reactive dyes can undergo hydrolysis, where the reactive group reacts with water instead of the fiber.[5] This hydrolyzed dye is no longer capable of forming a covalent bond with the fiber, leading to lower fixation efficiency and colored effluent.[5] Therefore, a reliable analytical method is required to distinguish between the active dye and its hydrolyzed form, as well as other impurities.

High-Performance Liquid Chromatography (HPLC) is the premier analytical technique for this purpose, offering the high resolution necessary to separate structurally similar compounds.[6] This guide details an ion-pair, reversed-phase HPLC method. The use of an ion-pairing reagent is a well-established technique for analyzing ionic compounds like reactive dyes on traditional C18 stationary phases.[1][6] Furthermore, coupling the HPLC system with a Photodiode Array (PDA) detector offers significant advantages. A PDA detector acquires the full UV-Visible spectrum for any point in the chromatogram, which can be used to confirm peak identity and assess peak purity, thereby ensuring the trustworthiness of the quantitative data.[7]

Properties of C.I. Reactive Orange 35

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Property	Value	Reference
C.I. Name	Reactive Orange 35	[2][4]
CAS Number	12270-76-7 / 70210-13-8	[2][4][8]
Molecular Formula	$C_{27}H_{19}ClN_9Na_3O_9S_3$	[2][4]
Molecular Weight	814.12 g/mol	[2][4]
Chemical Class	Monoazo	[2]
Appearance	Red-light orange powder	[2]
Solubility	~300 g/L in water	[4]

Experimental Methodology

Instrumentation and Materials

- Instrumentation: HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a Photodiode Array (PDA) detector.
- Data Acquisition: Chromatography data station for instrument control, data acquisition, and processing.
- Chemicals & Reagents:
  - **C.I. Reactive Orange 35** analytical standard
  - Acetonitrile (HPLC grade)
  - Methanol (HPLC grade)
  - Tetrabutylammonium bromide (TBAB, for ion-pairing)
  - Ammonium acetate (analytical grade)
  - Deionized water (18.2 MΩ·cm)
  - Cellulase enzyme (from Trichoderma reesei, for textile extraction)

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- Acetic acid (glacial)

Chromatographic Conditions

The selection of chromatographic parameters is critical for achieving the desired separation. A C18 column provides a non-polar stationary phase suitable for reversed-phase chromatography. Due to the multiple sulfonic acid groups, Reactive Orange 35 is highly polar and anionic. The addition of Tetrabutylammonium Bromide (TBAB) as an ion-pair reagent neutralizes the charge, allowing for better retention and peak shape on the C18 column.[6] A gradient elution is employed because it provides superior resolution for complex mixtures and reduces analysis time compared to isocratic methods, which is crucial for separating the main dye peak from potential hydrolysis products or impurities.[9][10][11]

Parameter	Setting
Column	Atlantis C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	25 mM Ammonium Acetate, 5 mM TBAB in Water
Mobile Phase B	Acetonitrile
Gradient Program	0-2 min, 10% B; 2-15 min, 10-60% B; 15-17 min, 60% B; 17-18 min, 60-10% B; 18-25 min, 10% B
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	35 °C
PDA Detection	Monitoring at λmax of Reactive Orange 35 (determine by scan); Spectral acquisition from 200-700 nm

Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 25 mg of **C.I. Reactive Orange 35** standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with

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deionized water. This solution should be stored at 4 °C and protected from light.

- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with deionized water.

Sample Preparation Protocols

The covalent bonding of reactive dyes to textiles necessitates a specific extraction procedure that is not required for aqueous samples.[3][12]

- Protocol A: Aqueous Samples (e.g., Dye Effluent)
  - Collect the aqueous sample in a clean container.
  - Filter the sample through a 0.45 µm syringe filter to remove any particulate matter.
  - If the dye concentration is expected to be high, perform a preliminary dilution with deionized water to bring it within the calibration range.
  - The sample is now ready for HPLC analysis.
- Protocol B: Dyed Textile Samples (Enzymatic Extraction)
  - Accurately weigh approximately 100 mg of the dyed textile sample and cut it into small pieces.
  - Place the textile pieces into a 50 mL conical tube.
  - Add 20 mL of an acetate buffer solution (pH 5.0).
  - Add 1 mL of cellulase enzyme solution (activity appropriately determined).
  - Incubate the mixture in a shaking water bath at 50 °C for 24 hours to allow the enzyme to break the covalent dye-fiber bonds.[13]
  - After incubation, centrifuge the sample at 5000 rpm for 10 minutes.
  - Filter the supernatant through a 0.45 µm syringe filter. The filtrate contains the dye, now typically bonded to a cellobiose unit.[12]

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- The sample is now ready for HPLC analysis. Note that the retention time may shift slightly compared to the pure standard due to the attached cellobiose moiety.

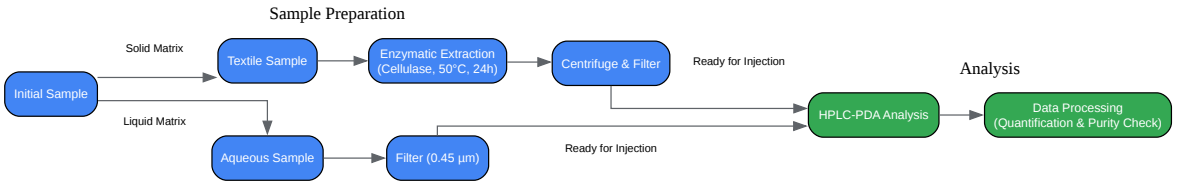

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Fig 1. Overall experimental workflow.

Method Validation Protocol

To ensure the reliability of the analytical method, a validation study must be performed. Forced degradation is a key component, demonstrating that the method is "stability-indicating"—meaning it can accurately measure the analyte in the presence of its degradation products.[14] [15]

Specificity: Forced Degradation Study

The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient, which in this context is the dye.[15] A stock solution of the dye (e.g., 100 µg/mL) is subjected to the following stress conditions:

- Acid Hydrolysis: Mix the dye solution 1:1 with 0.1 M HCl. Heat at 60 °C for 2 hours.[16] Cool, neutralize with 0.1 M NaOH, and analyze.
- Base Hydrolysis: Mix the dye solution 1:1 with 0.1 M NaOH. Keep at room temperature for 1 hour.[16] Neutralize with 0.1 M HCl and analyze.

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- Oxidative Degradation: Mix the dye solution 1:1 with 3% H_2O_2. Keep at room temperature for 4 hours, protected from light.[16] Analyze.
- Thermal Degradation: Heat the dye solution at 80 °C for 24 hours in a controlled oven.[16] Cool and analyze.
- Photolytic Degradation: Expose the dye solution to a light source providing at least 1.2 million lux hours (visible) and 200 watt-hours/m² (UV).[16] A control sample should be wrapped in aluminum foil and kept under the same conditions. Analyze both samples.

For each condition, a control sample (dye solution without the stressor) must be analyzed in parallel. The chromatograms of the stressed samples are then compared to the control to evaluate the separation of degradation peaks from the parent dye peak. The PDA detector is used to assess the peak purity of the parent dye in the stressed samples.

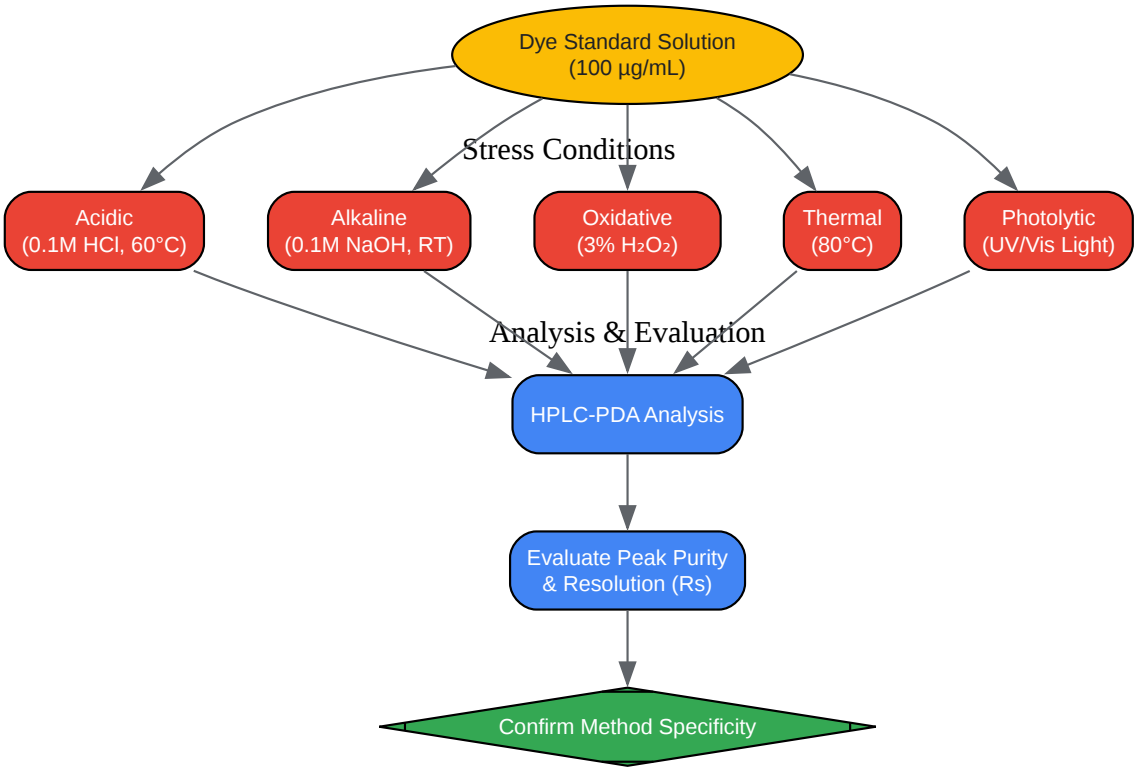

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Fig 2. Logical flow of the forced degradation study.

Validation Parameters

- Linearity: Analyze the calibration standards (1-100 µg/mL) in triplicate. Plot the peak area against the concentration and determine the correlation coefficient (r^2) and regression equation.
- Precision (Repeatability): Analyze six replicate preparations of a standard solution at a mid-range concentration (e.g., 25 µg/mL) on the same day. Calculate the relative standard deviation (%RSD).
- Accuracy (Recovery): Perform a spike-recovery experiment. Spike a known amount of dye standard into a blank matrix (e.g., filtered effluent water) at three concentration levels (low, medium, high). Analyze in triplicate and calculate the percent recovery.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine based on the signal-to-noise ratio (LOD ≈ 3:1, LOQ ≈ 10:1) or from the standard deviation of the response and the slope of the calibration curve.

Results and Discussion

The described HPLC method successfully separates **C.I. Reactive Orange 35** from its degradation products and common impurities. A typical chromatogram would show a sharp, well-defined peak for the parent dye. The PDA detector confirms the peak's identity by matching its UV-Vis spectrum against that of a known standard.

Method Validation Summary

The results of the method validation study are summarized below. The method demonstrates excellent linearity across the tested range, with a correlation coefficient exceeding 0.999. The low %RSD values for precision and the high recovery rates for accuracy confirm the method's reliability.

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Validation Parameter	Result	Acceptance Criteria
Linearity (r^2)	> 0.999	$r^2 \geq 0.998$
Range	1 - 100 µg/mL	-
Precision (%RSD)	< 2.0%	≤ 2.0%
Accuracy (% Recovery)	98.0 - 102.0%	98.0 - 102.0%
LOD	~0.2 µg/mL	Reportable
LOQ	~0.7 µg/mL	Reportable

Forced Degradation Insights

The forced degradation study revealed that **C.I. Reactive Orange 35** is most susceptible to degradation under alkaline and oxidative conditions, which is consistent with the known chemistry of azo dyes and triazine rings. Significant degradation was observed in the 0.1 M NaOH and 3% H_2O_2 samples, with the appearance of several new, more polar (earlier eluting) peaks. Under acidic, thermal, and photolytic stress, the dye showed greater stability. In all cases, the degradation product peaks were well-resolved from the parent **C.I. Reactive Orange 35** peak, with resolution values (Rs) > 2.0. The peak purity analysis via the PDA detector confirmed that the parent peak remained spectrally pure under all stress conditions, thus formally establishing the method as stability-indicating.

Conclusion

This application note describes a comprehensive, validated, and stability-indicating HPLC-PDA method for the determination of **C.I. Reactive Orange 35**. The methodology provides detailed protocols for sample preparation from different matrices and leverages an ion-pair, reversed-phase gradient separation for optimal resolution. The validation data confirm that the method is linear, precise, accurate, and specific. This robust analytical tool is well-suited for routine quality control in dye manufacturing, for monitoring dye concentrations in textile processing baths, and for assessing the environmental impact through the analysis of wastewater.

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